

Acid Blue 182 as a pH Indicator: Application Notes and Protocols

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Compound of Interest

Compound Name: Acid Blue 182

Cat. No.: B13450863

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Introduction

Acid Blue 182, an anthraquinone-based dye, serves as a versatile pH indicator in various analytical chemistry applications. Its distinct color transition from blue in alkaline to neutral conditions to red in acidic environments makes it a valuable tool for visual pH determination and endpoint detection in titrations. This document provides detailed application notes and protocols for the effective use of **Acid Blue 182** as a pH indicator in a laboratory setting.

Chemical and Physical Properties

A summary of the key properties of **Acid Blue 182** is presented in the table below, providing essential information for its handling and application.

Property	Value
Chemical Name	Disodium;4-[4-[acetyl(methyl)amino]-2-sulfonatoanilino]-1-amino-9,10-dioxoanthracene-2-sulfonate ^{[1][2]}
C.I. Name	Acid Blue 182
CAS Number	12219-26-0 ^[2]
Molecular Formula	C ₂₃ H ₁₇ N ₃ Na ₂ O ₉ S ₂ ^[1]
Molecular Weight	589.51 g/mol ^[3]
Appearance	Blue Powder ^[3]
Solubility	Soluble in water

pH Indicator Properties

Acid Blue 182 exhibits a distinct and reversible color change in response to variations in the pH of a solution. This property is attributed to alterations in its molecular structure, specifically the protonation and deprotonation of its functional groups, which in turn affects the molecule's conjugation and its absorption of visible light.

The color transition of **Acid Blue 182** is from blue in alkaline and neutral solutions to red in acidic solutions.^[1] While the precise pH transition range is not widely documented in readily available literature, empirical determination is recommended for specific applications.

Application Notes

1. Preparation of Indicator Solution

A standard stock solution of **Acid Blue 182** can be prepared for routine use in titrations and pH estimations.

Protocol for Preparation of 0.1% (w/v) **Acid Blue 182** Indicator Solution:

- Materials:

- **Acid Blue 182** powder
- Distilled or deionized water
- Volumetric flask (100 mL)
- Analytical balance
- Spatula and weighing paper
- Procedure:
 - Accurately weigh 0.1 g of **Acid Blue 182** powder using an analytical balance.
 - Transfer the powder to a clean 100 mL volumetric flask.
 - Add approximately 50 mL of distilled or deionized water to the flask.
 - Gently swirl the flask to dissolve the powder. A magnetic stirrer can be used for more efficient dissolution.
 - Once the powder is completely dissolved, add distilled or deionized water to the 100 mL mark.
 - Stopper the flask and invert it several times to ensure a homogeneous solution.
 - Store the indicator solution in a clearly labeled, sealed container, protected from light.

2. Use in Acid-Base Titration

Acid Blue 182 can be employed as a visual indicator to determine the endpoint of an acid-base titration. The color change from blue to red signifies the point of neutralization.

General Protocol for Acid-Base Titration using **Acid Blue 182**:

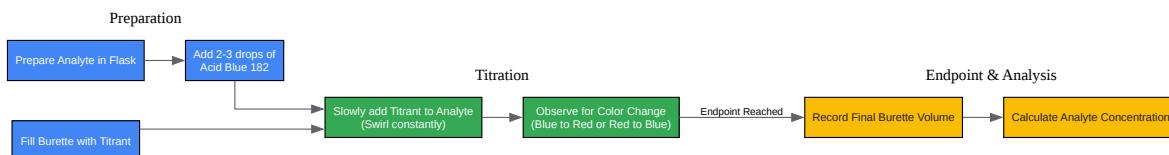
- Materials:
 - Analyte solution (acid or base of unknown concentration)

- Titrant solution (standardized base or acid)
- 0.1% **Acid Blue 182** indicator solution
- Burette, clamp, and stand
- Erlenmeyer flask
- Pipette

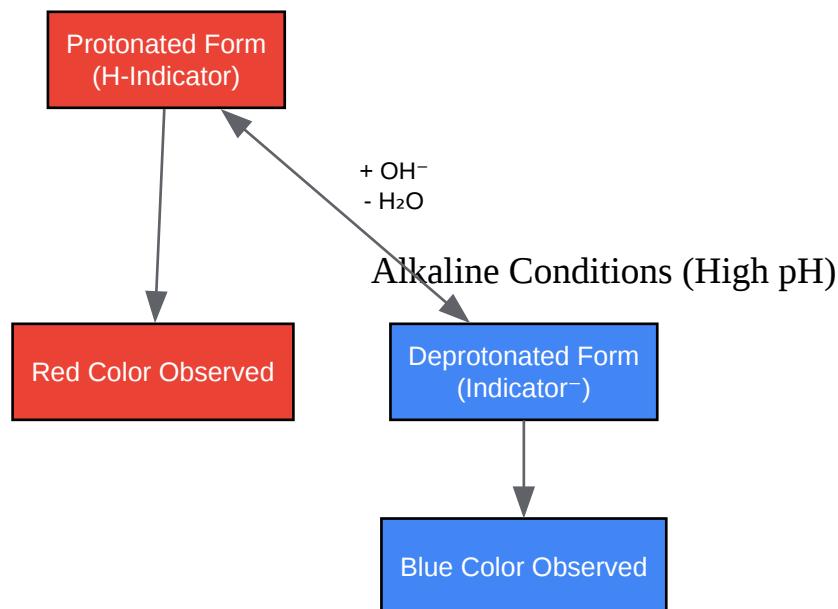
- Procedure:
 - Rinse the burette with a small amount of the titrant solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
 - Pipette a known volume of the analyte solution into a clean Erlenmeyer flask.
 - Add 2-3 drops of the 0.1% **Acid Blue 182** indicator solution to the analyte in the flask. The solution should turn blue if the analyte is alkaline or neutral, or red if it is acidic.
 - Place the Erlenmeyer flask under the burette on a white background to easily observe the color change.
 - Slowly add the titrant from the burette to the analyte while constantly swirling the flask.
 - Continue the titration until a sharp and persistent color change from blue to red (for an acid titrant) or red to blue (for a base titrant) is observed. This is the endpoint.
 - Record the final burette reading. The volume of titrant used is the difference between the final and initial readings.
 - Repeat the titration at least two more times to ensure accuracy and calculate the average volume of titrant used.

Diagrams

Experimental Workflow for Acid-Base Titration



Acidic Conditions (Low pH)



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References

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